

rubidium iodide molecular weight and formula

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Compound of Interest

Compound Name: Rubidium iodide

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An In-Depth Technical Guide to **Rubidium Iodide**: Formula, Molecular Weight, and Experimental Protocols

Introduction

Rubidium iodide (RbI) is an inorganic salt composed of rubidium and iodine.[1] It is a white crystalline solid that is highly soluble in water.[2] This compound is significant in various fields, including the development of photoelectric devices, certain types of lasers, and as a reagent in chemical synthesis.[3] In the pharmaceutical and medical fields, it has been used as a component in eye drops and as a radiopharmaceutical in positron emission tomography (PET) scans for medical imaging.[1][3] This guide provides a comprehensive overview of its chemical properties, molecular characteristics, and detailed experimental protocols for its synthesis.

Chemical Formula and Molecular Weight

The chemical formula for **rubidium iodide** is RbI.[1] It is formed from one rubidium cation (Rb^+) and one iodide anion (I^-).[2]

The molecular weight of **rubidium iodide** is calculated from the atomic weights of its constituent elements: rubidium (85.4678 u) and iodine (126.90447 u).[4]

- Molecular Weight: 212.3723 g/mol [5]
- Percent Composition: Rubidium constitutes 40.244% of the compound by mass, while iodine accounts for the remaining 59.756%.[4]

Physicochemical Properties

Rubidium iodide is a white solid with a crystalline structure.^{[1][3]} A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	RbI	^{[1][3][6][7]}
Molecular Weight	212.37 g/mol	^{[3][7][8]}
Appearance	White to off-white crystalline solid/powder	^{[1][3]}
Melting Point	642 °C - 656 °C	^{[1][3][6][7]}
Boiling Point	1300 °C - 1304 °C	^{[1][3][6][7]}
Density	3.110 - 3.55 g/cm ³ at 25 °C	^{[1][3][7]}
Solubility in Water	152 g/100 mL	^[1]
Crystal Structure	Sodium chloride (rock salt) structure, cubic	^{[1][9][10]}
Lattice Constant (a)	7.326 Å	^[1]
Refractive Index	1.647	^{[3][9]}
CAS Number	7790-29-6	^{[1][3][7]}

Experimental Protocols: Synthesis of Rubidium Iodide

Rubidium iodide can be synthesized through several chemical reactions.^[1] The resulting salt from these methods can be purified by recrystallization.^[11] Below are detailed methodologies for the most common synthesis routes.

Protocol 1: Neutralization of Rubidium Hydroxide with Hydriodic Acid

This method involves a classic acid-base neutralization reaction.

- Reaction: $\text{RbOH} + \text{HI} \rightarrow \text{RbI} + \text{H}_2\text{O}$ [\[1\]](#)
- Methodology:
 - Carefully measure a specific molar quantity of rubidium hydroxide (RbOH) solution.
 - In a well-ventilated fume hood, slowly add a stoichiometric equivalent of hydriodic acid (HI) to the rubidium hydroxide solution while stirring continuously.
 - Monitor the pH of the solution. The reaction is complete when the solution reaches a neutral pH (pH 7).
 - Gently heat the resulting solution to evaporate the water, which will cause the **rubidium iodide** to crystallize.
 - Collect the RbI crystals by filtration.
 - Wash the crystals with a small amount of cold deionized water to remove any remaining impurities.
 - Dry the purified crystals in a desiccator or a low-temperature oven.

Protocol 2: Neutralization of Rubidium Carbonate with Hydriodic Acid

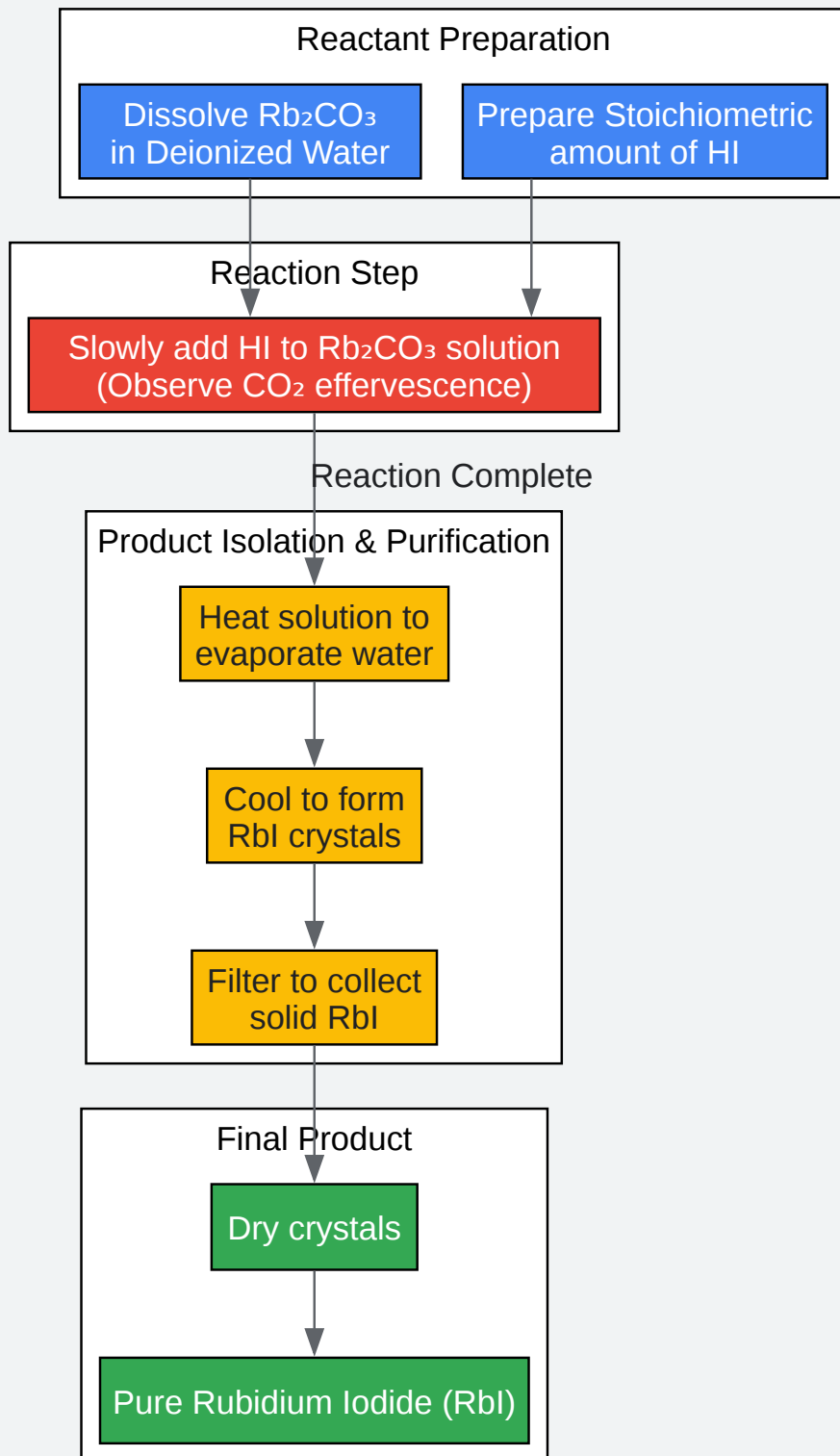
This alternative neutralization method uses rubidium carbonate as the base and produces carbon dioxide as a byproduct.[\[1\]](#)

- Reaction: $\text{Rb}_2\text{CO}_3 + 2\text{HI} \rightarrow 2\text{RbI} + \text{H}_2\text{O} + \text{CO}_2$ [\[1\]](#)
- Methodology:
 - Dissolve a known quantity of rubidium carbonate (Rb_2CO_3) in deionized water in a reaction vessel.

- Slowly and carefully add two molar equivalents of hydriodic acid (HI) to the rubidium carbonate solution. Note that this reaction will effervesce as carbon dioxide gas is released.
- Continue adding the acid until the effervescence ceases, indicating the complete consumption of the carbonate.
- Proceed with the evaporation, crystallization, and drying steps as described in Protocol 1 to isolate the pure **rubidium iodide** product.

A logical workflow for this synthesis protocol is visualized below.

Workflow for Rubidium Iodide Synthesis via Carbonate Neutralization

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **rubidium iodide**.

Crystal Structure

Rubidium iodide crystallizes in a face-centered cubic lattice, adopting the rock salt (NaCl) structure.[1][10] In this configuration, each rubidium ion (Rb^+) is octahedrally coordinated to six iodide ions (I^-), and conversely, each iodide ion is octahedrally coordinated to six rubidium ions.[10] The Rb-I bond length is approximately 3.66 Å.[1]

The crystal structure can be visualized as two interpenetrating face-centered cubic lattices, one of rubidium cations and the other of iodide anions, displaced from each other by half a lattice parameter along one of the cubic axes.

Caption: Octahedral coordination of a central Rb^+ ion.

Conclusion

This technical guide has provided core information on the molecular formula, molecular weight, and key physicochemical properties of **rubidium iodide**. The detailed experimental protocols for its synthesis offer practical methodologies for laboratory and research applications. The data and diagrams presented serve as a valuable resource for researchers, scientists, and professionals in drug development and materials science who require a foundational understanding of this important inorganic compound.

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